

# Laboratory-Scale Synthesis of Calcium Saccharin: A Detailed Protocol

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Compound of Interest		
Compound Name:	Calcium saccharin	
Cat. No.:	B1199066	Get Quote

#### Introduction

**Calcium saccharin**, a salt of saccharin, is an artificial sweetener used in various food products and pharmaceuticals. It serves as a non-caloric sugar substitute, particularly for individuals on sodium-restricted diets. The synthesis of **calcium saccharin** is a straightforward acid-base reaction where the acidic proton of the saccharin imide is neutralized by a calcium base. This document provides a detailed protocol for the laboratory-scale synthesis of **calcium saccharin** from saccharin and calcium hydroxide.

### **Reaction Scheme**

The synthesis proceeds via the reaction of two equivalents of saccharin with one equivalent of calcium hydroxide to form **calcium saccharin** and water.

 $2 C_7H_5NO_3S + Ca(OH)_2 \rightarrow Ca(C_7H_4NO_3S)_2 + 2 H_2O$ 

# Materials and Equipment Reagents



Reagent	Formula	Molar Mass ( g/mol )	Purity
Saccharin	C7H5NO3S	183.18	>99%
Calcium Hydroxide	Ca(OH)2	74.093	>95%
Deionized Water	H <sub>2</sub> O	18.02	High Purity
Hydrochloric Acid (for pH adjustment and testing)	HCI	36.46	1 M solution

### **Equipment**

- 250 mL three-neck round-bottom flask
- Magnetic stirrer with heating mantle
- Condenser
- Thermometer
- · pH meter or pH indicator strips
- Buchner funnel and flask
- Filter paper (Whatman No. 1 or equivalent)
- Beakers
- Graduated cylinders
- Spatulas
- · Glass stirring rod
- Drying oven
- Analytical balance



## Experimental Protocol Synthesis of Calcium Saccharin

- Reaction Setup: In a 250 mL three-neck round-bottom flask equipped with a magnetic stirrer, condenser, and thermometer, add 18.32 g (0.1 mol) of saccharin to 100 mL of deionized water.
- Initial Heating and Suspension: Begin stirring the mixture and gently heat to approximately 40-50°C to create a uniform suspension.
- Addition of Calcium Hydroxide: Slowly add 3.71 g (0.05 mol) of calcium hydroxide to the saccharin suspension in small portions over 30 minutes. The addition should be gradual to control the exothermic reaction and prevent clumping.
- Reaction and pH Monitoring: Continue stirring the mixture at 40-50°C. Monitor the pH of the reaction mixture periodically. The target pH is between 4.50 and 5.75.[1] If the pH remains too low, small additional portions of calcium hydroxide can be added. The reaction is typically complete within 1-2 hours, indicated by the dissolution of the reactants and a stable pH.
- Hot Filtration: Once the reaction is complete, hot-filter the solution through a pre-heated Buchner funnel with filter paper to remove any unreacted starting material or insoluble impurities.
- Crystallization: Transfer the hot filtrate to a clean beaker and allow it to cool slowly to room temperature. Further cool the solution in an ice bath to promote crystallization of the **calcium saccharin**.
- Isolation of Product: Collect the white crystalline product by vacuum filtration using a Buchner funnel.
- Purification: Wash the crystals with two 20 mL portions of cold deionized water to remove any soluble impurities.
- Drying: Dry the purified calcium saccharin in a drying oven at 105°C for 2 hours or until a constant weight is achieved.[2][3]
- Yield Calculation: Weigh the final product and calculate the percentage yield.



**Characterization and Quality Control** 

Parameter	Method	Expected Result
Appearance	Visual Inspection	White crystalline powder
Melting Point of Precipitated Saccharin	To 10 mL of a 1 in 10 solution of the product, add 1 mL of hydrochloric acid. A crystalline precipitate of saccharin is formed. Wash the precipitate with cold water and dry at 105°C for 2 hours. The melting point of the precipitate should be between 226-230°C.[2][3]	226-230°C
Identification of Calcium	A solution of the product (1 in 10) should give a positive test for calcium. For example, the addition of ammonium oxalate solution should produce a white precipitate.	Positive test for calcium
pH of Solution (1% w/v)	pH meter	5.0 - 7.5
Solubility	In deionized water at 25°C	Freely soluble

## **Safety Precautions**

- Wear appropriate personal protective equipment (PPE), including safety glasses, a lab coat, and gloves.
- Perform the synthesis in a well-ventilated fume hood.
- Handle all chemicals with care, avoiding inhalation, ingestion, and skin contact.
- Use caution when heating the reaction mixture.

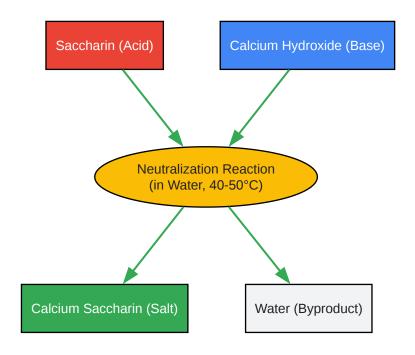
## **Diagrams**





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Caption: Experimental workflow for the synthesis of calcium saccharin.



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#### References

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